

An In-Depth Technical Guide to the Physicochemical Properties of Hypercalin B

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Compound of Interest

Compound Name: *Hypercalin B*

Cat. No.: *B1241215*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hypercalin B is a naturally occurring acylphloroglucinol derivative isolated from plants of the *Hypericum* genus, notably *Hypericum acmosepalum* and *Hypericum calycinum*.^[1] This compound has garnered significant interest within the scientific community due to its potent antibacterial activity, particularly against multidrug-resistant strains of *Staphylococcus aureus* (MRSA).^{[1][2]} This technical guide provides a comprehensive overview of the known physicochemical properties of **Hypercalin B**, offering crucial data for researchers in drug discovery and development.

Core Physicochemical Properties

Hypercalin B is a pale yellow amorphous solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₃ H ₄₂ O ₅	[1]
Molecular Weight	518.68 g/mol	MedChemExpress
Appearance	Pale yellow amorphous solid	[1]
Melting Point	Not reported	
Solubility	Soluble in hexane and chloroform	[1][2]
Lipophilicity (LogP)	Not reported	
pKa	Not reported	

Spectroscopic Data

The structural elucidation of **Hypercalin B** was accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[1][2]

Mass Spectrometry

Electrospray Ionization Mass Spectrometry (ESI-MS) of **Hypercalin B** shows a prominent peak at m/z 519, corresponding to the protonated molecule $[M+H]^+$. [1]

UV-Vis Spectroscopy

The ultraviolet-visible (UV-Vis) spectrum of **Hypercalin B**, recorded in chloroform, exhibits absorption maxima (λ_{max}) at 360 nm, 285 nm, and 244 nm. [1]

Infrared (IR) Spectroscopy

The infrared (IR) spectrum of **Hypercalin B** (thin film) displays characteristic absorption bands at 3370, 3060, 2960, 2920, and 2860 cm^{-1} . [1] These peaks are indicative of various functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of **Hypercalin B** was determined using extensive one- and two-dimensional NMR experiments.^{[1][2]} While specific peak assignments are not detailed in the primary isolation literature from *Hypericum acmosepalum*, the proton (¹H) and carbon-¹³ (¹³C) NMR spectroscopic data were found to be in close agreement with those of **Hypercalin B** previously isolated from *Hypericum calycinum*.^[1]

Biological Activity and Mechanism of Action

Hypercalin B demonstrates significant antibacterial activity against a range of multidrug-resistant *Staphylococcus aureus* strains, with reported Minimum Inhibitory Concentrations (MIC) ranging from 0.5 to 128 mg/L.^{[1][2]}

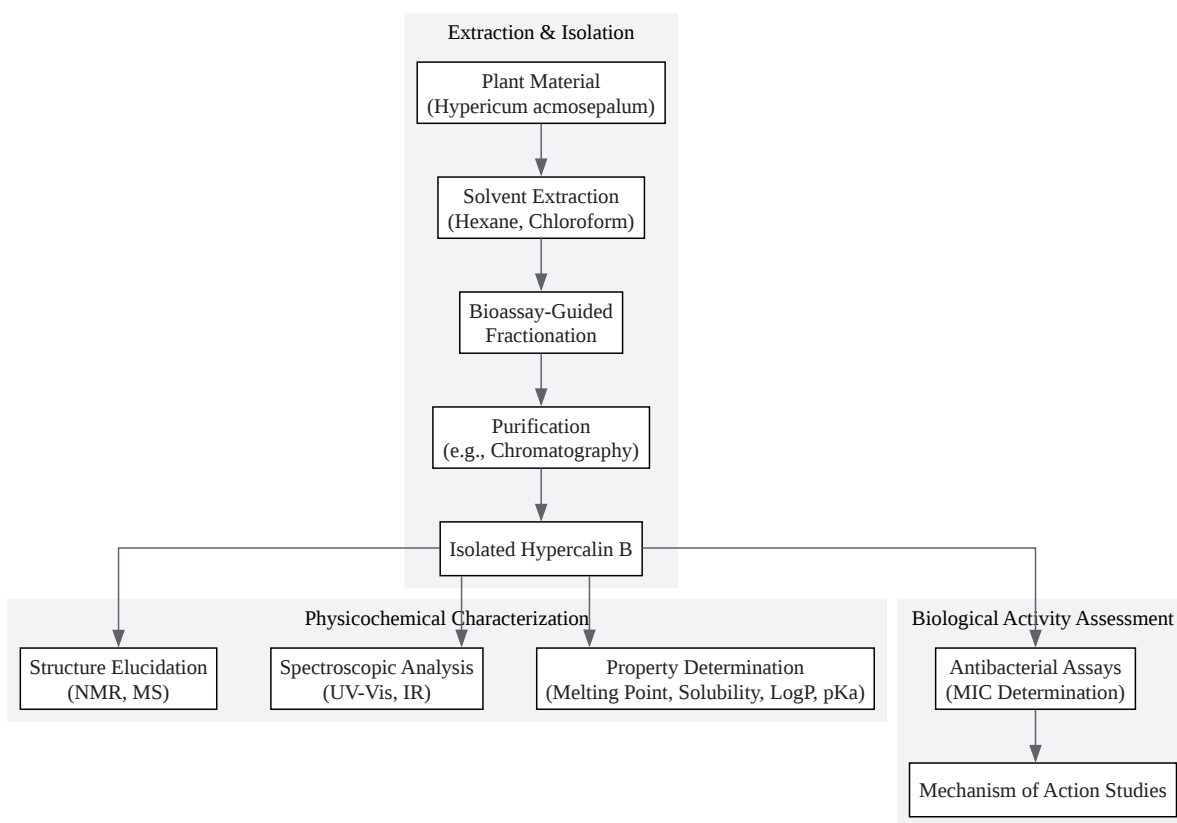
Initial investigations into its mechanism of action have revealed that **Hypercalin B** does not inhibit the ATP-dependent MurE ligase from *Mycobacterium tuberculosis*, an enzyme crucial for peptidoglycan biosynthesis.^{[1][2]} This finding distinguishes its mode of action from that of some other antibacterial compounds.

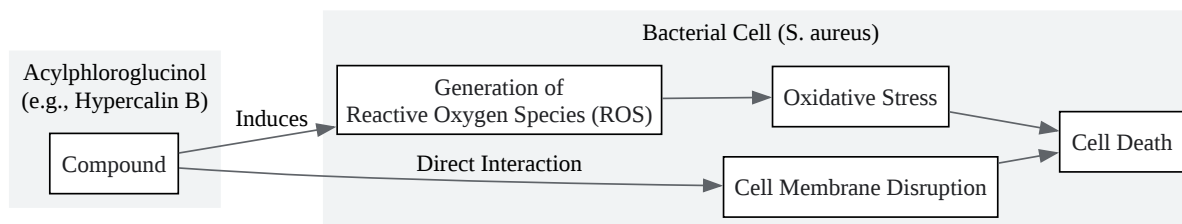
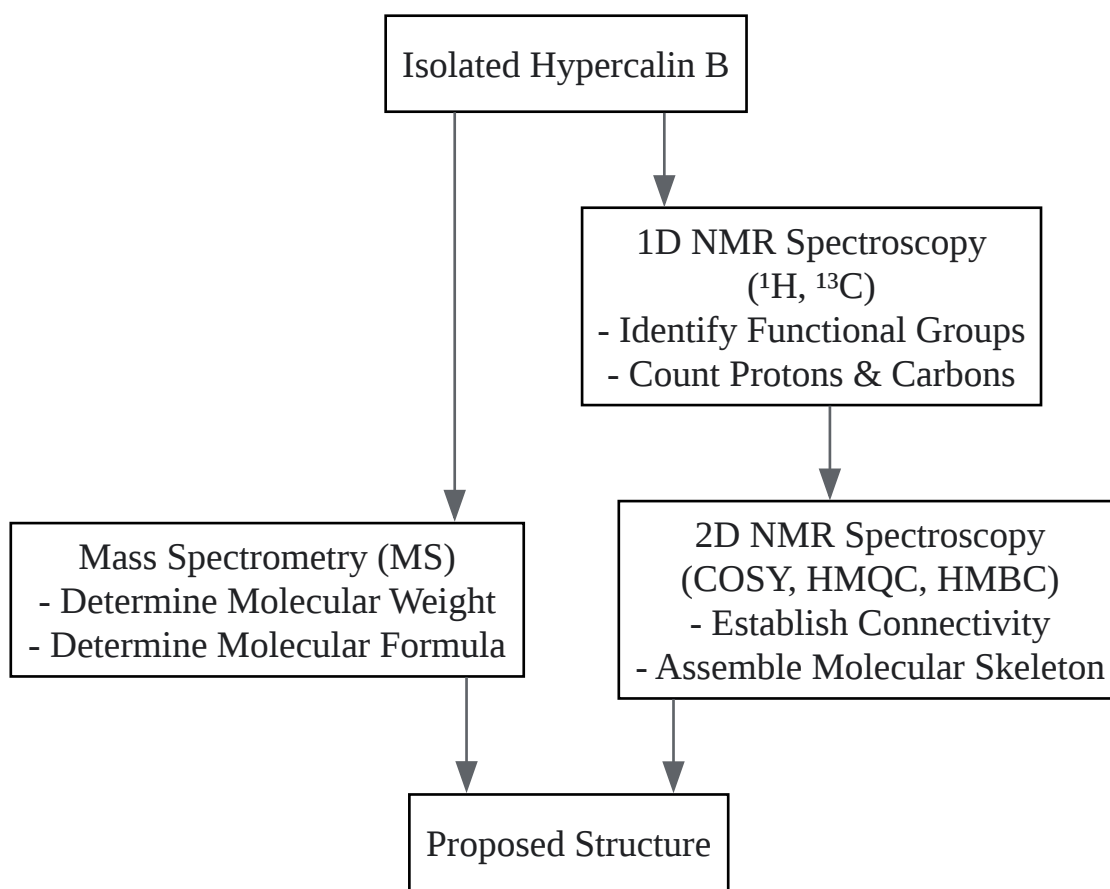
While the precise signaling pathway inhibited by **Hypercalin B** in *S. aureus* has not yet been fully elucidated, research on other acylphloroglucinol derivatives suggests potential mechanisms. These compounds are known to exert their antibacterial effects through mechanisms that may include disruption of the bacterial cell membrane and the generation of reactive oxygen species (ROS), leading to oxidative stress and cell death.^[3] Further investigation is required to confirm if **Hypercalin B** employs a similar mechanism.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **Hypercalin B** are not available in the cited literature. However, standard methodologies for the characterization of natural products can be applied.

General Workflow for Physicochemical Characterization





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